

potential hazards and safety precautions for M-Hydroxybenzenesulphonyl chloride

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Compound of Interest

Compound Name: *M-Hydroxybenzenesulphonyl chloride*

Cat. No.: *B1676575*

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M-Hydroxybenzenesulphonyl Chloride: A Technical Guide to Hazards and Safety

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the potential hazards and essential safety precautions for **M-Hydroxybenzenesulphonyl chloride** (CAS No. 56157-9-3). The information is intended to equip researchers, scientists, and professionals in drug development with the necessary knowledge to handle this compound safely in a laboratory setting.

Quantitative Hazard and Property Data

A thorough understanding of the physicochemical properties of a compound is fundamental to its safe handling. The following table summarizes the key quantitative data for **M-Hydroxybenzenesulphonyl chloride**.

Property	Value	Source
Molecular Formula	C6H5ClO3S	PubChem[1]
Molecular Weight	192.62 g/mol	PubChem[1]
Boiling Point	340.1°C at 760 mmHg	Guidechem[2]
Flash Point	159.5°C	Guidechem[2]
XLogP3	1.6	PubChem[1]

GHS Hazard Identification and Classification

M-Hydroxybenzenesulphonyl chloride is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are summarized below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1]
Skin Corrosion/Irritation	1B	H314: Causes severe skin burns and eye damage[1]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage
Specific target organ toxicity — Single exposure	3	H335: May cause respiratory irritation[1]

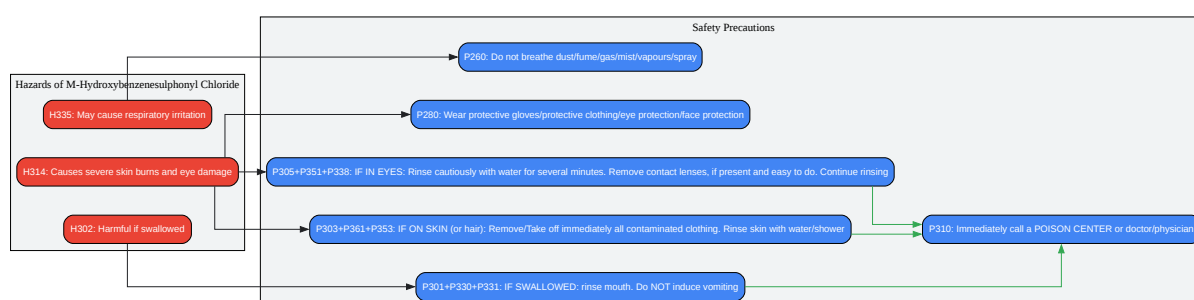
Signal Word: Danger

Hazard Pictograms:

- Corrosion (GHS05)
- Exclamation Mark (GHS07)

Hazard and Precautionary Relationships

The following diagram illustrates the logical flow from the inherent hazards of **M-Hydroxybenzenesulphonyl chloride** to the mandatory safety precautions that must be implemented to mitigate risks.



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Caption: Relationship between hazards and corresponding safety measures.

Experimental Protocols: Safe Handling and Use

Due to the hazardous nature of **M-Hydroxybenzenesulphonyl chloride**, strict adherence to safety protocols is mandatory. The following section outlines a general experimental procedure for a common reaction type involving this compound – the synthesis of a sulfonamide. This

protocol should be adapted and reviewed based on the specific reactants, stoichiometry, and reaction conditions of any planned experiment.

General Protocol for Sulfonamide Synthesis

This protocol is a representative example and should be performed in a certified chemical fume hood with all necessary personal protective equipment.

Materials:

- **M-Hydroxybenzenesulphonyl chloride**
- Amine substrate
- Anhydrous aprotic solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Tertiary amine base (e.g., Triethylamine, Pyridine)
- Magnetic stirrer and stir bar
- Round-bottom flask
- Addition funnel
- Inert gas supply (Nitrogen or Argon)
- Apparatus for quenching and work-up

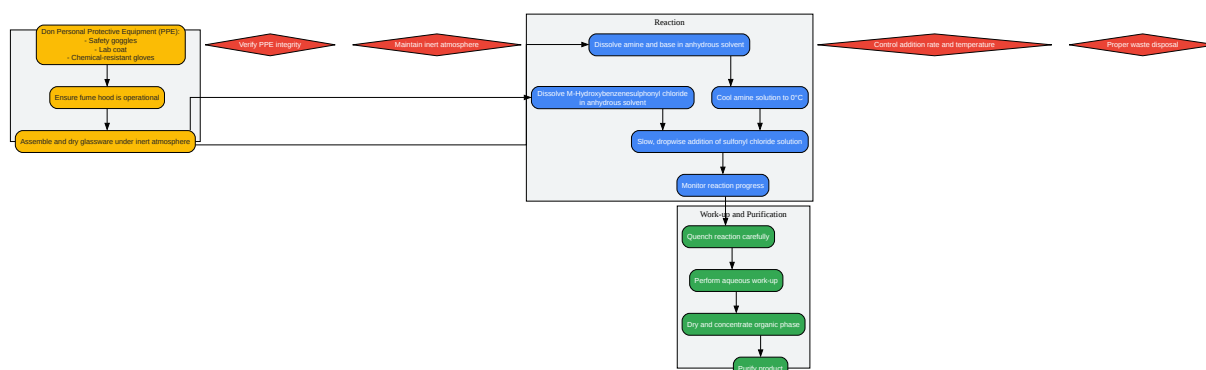
Procedure:

- **Reaction Setup:** Assemble a dry, inert gas-flushed round-bottom flask equipped with a magnetic stir bar and an addition funnel.
- **Reagent Preparation:**
 - Dissolve the amine substrate and the tertiary amine base in the anhydrous aprotic solvent within the round-bottom flask.

- In a separate, dry container, dissolve the **M-Hydroxybenzenesulphonyl chloride** in the same anhydrous solvent.
- Reaction Execution:
 - Cool the solution of the amine and base in an ice bath (0°C).
 - Slowly add the solution of **M-Hydroxybenzenesulphonyl chloride** from the addition funnel to the stirred amine solution over a period of 15-30 minutes.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for the required reaction time (monitoring by TLC or LC-MS is recommended).
- Work-up and Purification:
 - Quench the reaction by the slow addition of water or a saturated aqueous solution of a mild acid (e.g., ammonium chloride).
 - Separate the organic layer.
 - Wash the organic layer sequentially with dilute acid, water, and brine.
 - Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate, magnesium sulfate).
 - Filter off the drying agent and concentrate the solvent in vacuo.
 - Purify the crude product by a suitable method, such as column chromatography or recrystallization.

Experimental Workflow with Safety Checkpoints

The following diagram outlines the general workflow for the sulfonamide synthesis described above, highlighting critical safety checkpoints.



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Caption: Experimental workflow for sulfonamide synthesis with safety checkpoints.

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is crucial.

- **Inhalation:** Move the affected person to fresh air and keep them in a position comfortable for breathing. Seek immediate medical attention.
- **Skin Contact:** Immediately remove all contaminated clothing. Rinse the affected skin with plenty of water for at least 15 minutes. Seek immediate medical attention.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- **Ingestion:** Rinse mouth. Do NOT induce vomiting. Seek immediate medical attention.
- **Spills:** Evacuate the area. Wear appropriate personal protective equipment. Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

Storage and Disposal

Storage: Store in a tightly closed container in a dry and well-ventilated place. Keep away from incompatible materials such as strong oxidizing agents, strong bases, and water.

Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow it to enter drains or waterways.

This guide is intended to provide a summary of the key hazards and safety precautions for **M-Hydroxybenzenesulphonyl chloride**. It is not a substitute for a comprehensive risk assessment, which should be conducted before any new or modified experimental procedure involving this compound. Always consult the most up-to-date Safety Data Sheet (SDS) from the supplier before use.

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References

- 1. m-Hydroxybenzenesulphonyl chloride | C₆H₅ClO₃S | CID 41749 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
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